Technical Monograph: Ketocainol (Rec 7-0544)

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Compound of Interest	
Compound Name:	*Ketocainol*
CAS No.:	*7488-92-8*
Cat. No.:	*B1673603*

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Advanced Pharmacodynamics, Synthesis, and Experimental Protocols

Part 1: Executive Summary

Ketocainol (CAS: 7488-92-8), historically designated as Rec 7-0544, is a lipophilic local anesthetic and Class Ib antiarrhythmic candidate belonging to the amino-ether/amino-alcohol pharmacophore class. Structurally derived from the amino-ketone ketocaine, **Ketocainol** represents the reduced alcohol congener, a modification that significantly alters its hydrogen-bonding capacity, blood-brain barrier (BBB) permeability, and voltage-gated sodium channel (NaV) binding kinetics.

While less ubiquitous than Lidocaine or Bupivacaine in clinical practice, **Ketocainol** serves as a critical probe in structure-activity relationship (SAR) studies, particularly in evaluating the role of the hydroxyl moiety in stabilizing the drug-receptor complex within the NaV pore. This guide provides a comprehensive technical breakdown of its mechanism, synthesis, and validation protocols.

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Part 2: Chemical & Pharmacological Profile[1][2][3][4][5][6][7]

2.1 Structural Identity

- IUPAC Name: (1R)-1-[2-[2-[di(propan-2-yl)amino]ethoxy]phenyl]butan-1-ol
- Molecular Formula: $C_{18}H_{31}NO_2$
- Molecular Weight: 293.45 g/mol
- Key Functional Groups:
  - Lipophilic Tail: Propyl-substituted phenyl ring (provides membrane anchoring).
  - Linker: Ether linkage (contrast to the amide linkage in Lidocaine, conferring different hydrolytic stability).
  - Hydrophilic Head: Diisopropylamine (proton-accepting site, pKa ≈ 8.0–9.0).
  - Chiral Center: The secondary alcohol at the C1 position (unlike the achiral ketone parent, Ketocaine).

2.2 Mechanism of Action: The Modulated Receptor Hypothesis

Ketocainol functions as a state-dependent blocker of voltage-gated sodium channels (NaV1.x). Its efficacy is governed by the Modulated Receptor Hypothesis, where the drug exhibits differential affinity for the channel's Resting (R), Open (O), and Inactivated (I) states.

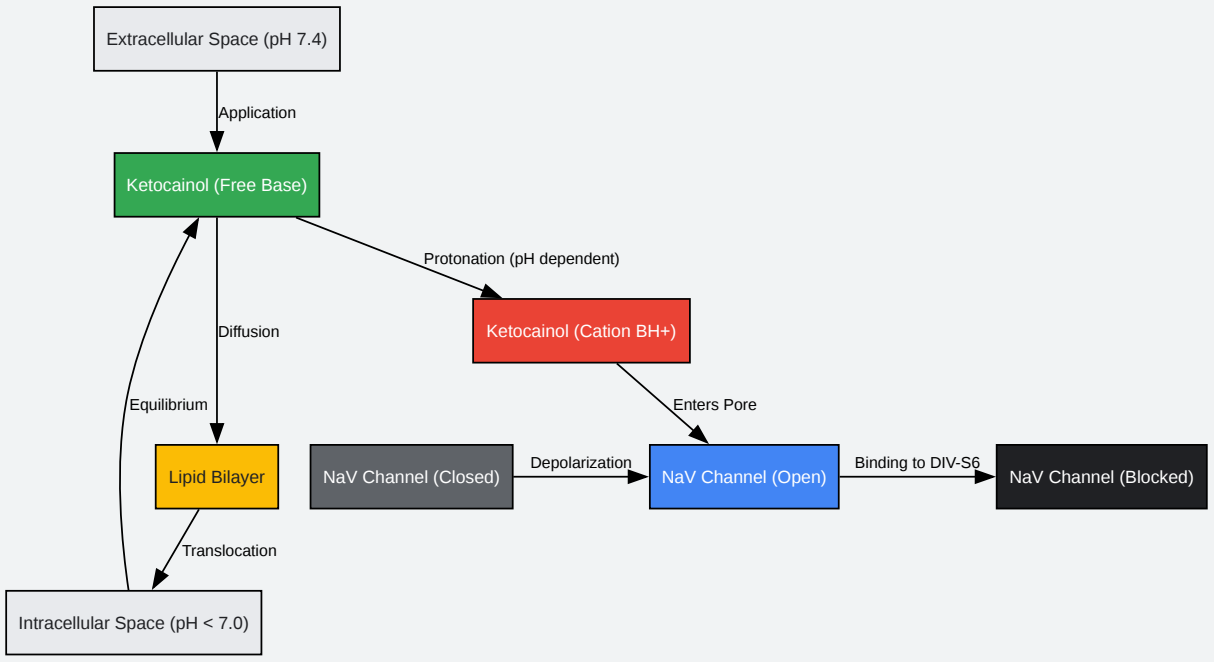
- Membrane Partitioning: The uncharged (free base) form of **Ketocainol** diffuses through the neuronal lipid bilayer.
- Intracellular Protonation: Once in the acidic intracellular milieu, the amine becomes protonated (

).
- Pore Blocking: The cationic species enters the open channel pore from the intracellular side, binding to the S6 transmembrane segment of domain IV (DIV-S6).

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- Stabilization: The hydroxyl group of **Ketocainol** (absent in Ketocaine) potentially forms auxiliary hydrogen bonds with serine or threonine residues in the pore lining, altering dissociation kinetics compared to its ketone parent.

2.3 Visualization: Nociceptive Blockade Pathway



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Figure 1: State-dependent blockade of NaV channels by **Ketocainol**. Note the requirement for intracellular protonation.

Part 3: Synthesis & Formulation

Causality of Route Selection: The synthesis of **Ketocainol** is most reliably achieved via the reduction of Ketocaine. This route is preferred over de novo Grignard synthesis because

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Ketocaine is a stable, crystallizable intermediate that allows for purification prior to the final stereocenter formation.

3.1 Synthesis Protocol: Ketone Reduction

Objective: Convert the carbonyl group of Ketocaine to the secondary alcohol of **Ketocainol**.

Reagents:

- Substrate: Ketocaine HCl (Rec 7-0518)
- Reducing Agent: Sodium Borohydride (

)
- Solvent: Methanol (MeOH)
- Quenching Agent: 1N Hydrochloric Acid (HCl)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of Ketocaine free base in 50 mL of anhydrous Methanol. Cool to 0°C in an ice bath to suppress side reactions.
- Addition: Slowly add 15 mmol of

  in small portions over 20 minutes. Note: Rapid addition may cause vigorous hydrogen evolution and solvent boil-over.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2 hours. Monitor via TLC (Silica; Mobile phase:

  :MeOH 9:1). The ketone spot (

) should disappear, replaced by the more polar alcohol spot (

).
- Quench: Carefully add 1N HCl dropwise until pH < 3 to destroy excess hydride.

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- Extraction: Evaporate methanol under reduced pressure. Basify the residue with 10% NaOH to pH 10. Extract with Dichloromethane (

  mL).

- Purification: Dry organic layer over

  , filter, and concentrate. Recrystallize from n-hexane/ethyl acetate to yield **Ketocainol** as a white crystalline solid.

3.2 Visualization: Synthesis Workflow



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Figure 2: Reductive synthesis pathway from Ketocaine to **Ketocainol**.

Part 4: Experimental Validation Protocols

To validate the identity and activity of **Ketocainol**, the following self-validating protocols are required.

4.1 Protocol A: Deionization and Partition Coefficient Determination

Rationale: As a local anesthetic, the efficacy of **Ketocainol** depends on its

and lipophilicity. This protocol measures the "deionization curve" to determine the pH at which the drug precipitates (solubility limit of the free base).

Materials:

- **Ketocainol** HCl solution (2% w/v).
- Calibrated pH meter.
- 0.1 N NaOH.

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- Turbidimeter or UV-Vis spectrophotometer (600 nm).

Procedure:

- Baseline: Measure the initial pH of the clear **Ketocainol** HCl solution.
- Titration: Add 0.1 N NaOH in 10

  increments under constant stirring.
- Detection: Record pH after each addition. Simultaneously monitor Optical Density (OD) at 600 nm.
- Endpoint: The onset of turbidity (sudden spike in OD) indicates the precipitation of the unionized base.
- Calculation: Plot pH vs. Volume NaOH. The inflection point corresponds to the

  (approx 8.5) and the solubility limit of the free base (

).

4.2 Protocol B: Whole-Cell Patch Clamp (Nav1.7 Inhibition)

Rationale: Direct measurement of current inhibition is the gold standard for validating anesthetic potency.

Settings:

- Cell Line: HEK-293 stably expressing hNaV1.7.
- Pipette Solution: 140 mM CsF, 10 mM NaCl, 10 mM HEPES (pH 7.3).
- Bath Solution: 140 mM NaCl, 3 mM KCl, 1 mM

  , 1 mM

  , 10 mM HEPES (pH 7.4).

Voltage Protocol:

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- Holding Potential: -100 mV (Resting state).
- Pulse: Depolarize to 0 mV for 20 ms (to open channels).
- Frequency: 0.1 Hz (Tonic block) vs 10 Hz (Phasic/Use-dependent block).

Data Analysis: Calculate the Fractional Block (

):

Construct a dose-response curve to determine

. **Ketocainol** typically exhibits a lower

(higher potency) in the 10 Hz protocol due to use-dependent block.

Part 5: Comparative Data Summary

Feature	Ketocainol (Rec 7-0544)	Ketocaine (Rec 7-0518)	Lidocaine
Structure Type	Amino-Ether Alcohol	Amino-Ether Ketone	Amino-Amide
H-Bond Donor	Yes (-OH)	No	Yes (Amide NH)
Chirality	Yes (R/S Enantiomers)	No (Achiral)	No (Achiral)
Est. pKa	~8.5	~8.2	7.9
Onset Speed	Moderate (High pKa)	Fast	Fast
Primary Use	Research / Topical	Topical / Research	Clinical Standard

Part 6: References

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